

Quantitative Analysis of 4-Hydroxyphenylacetate in Biological Samples: A Comparative Guide

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetate

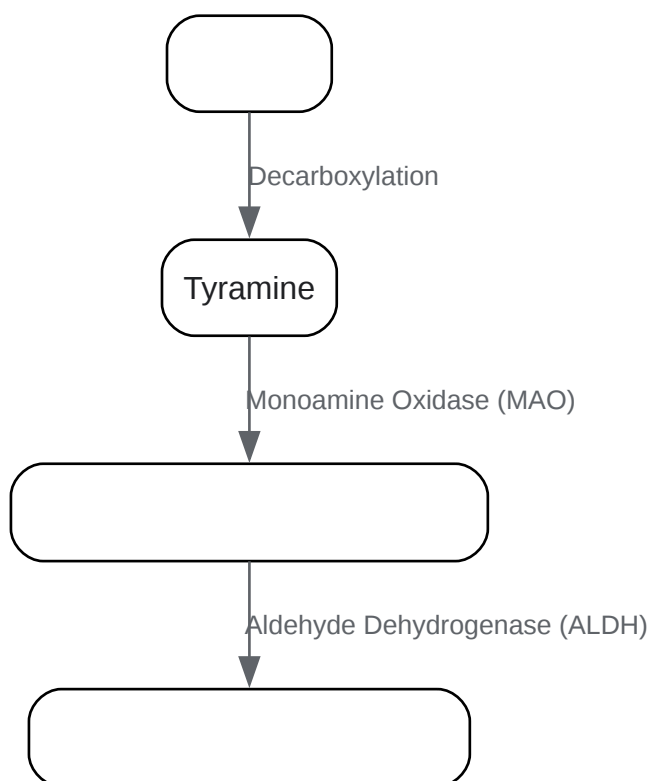
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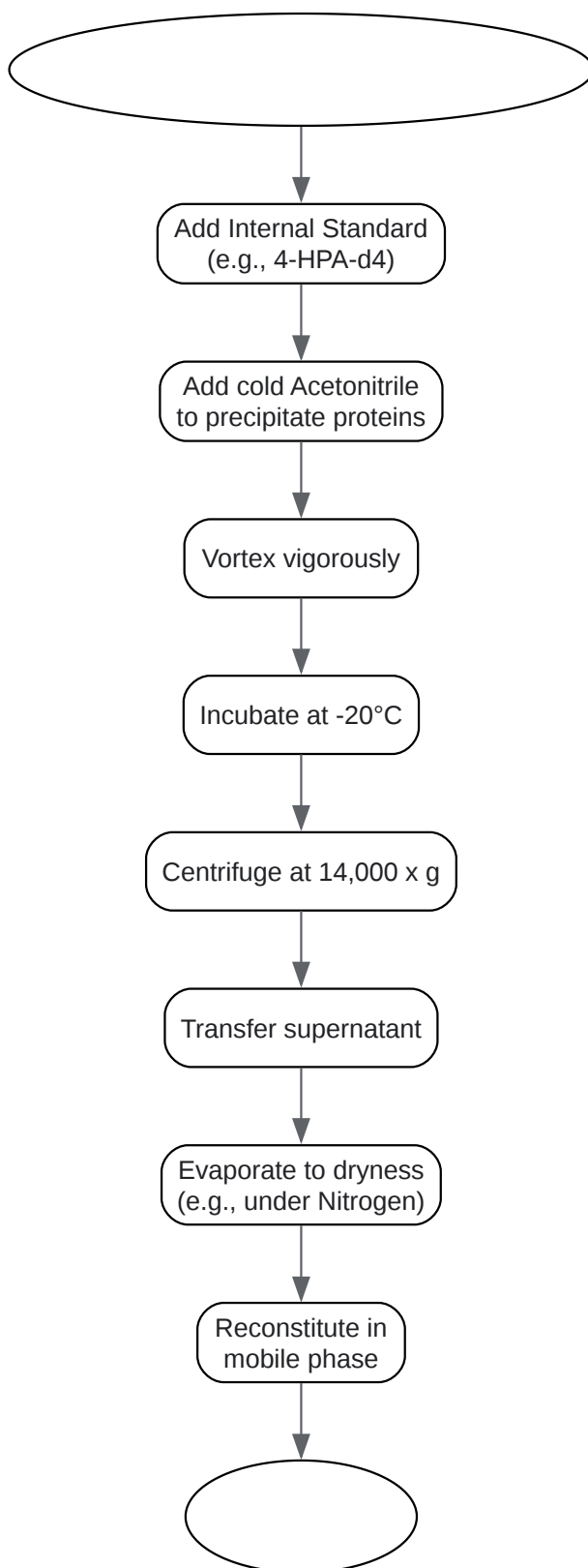
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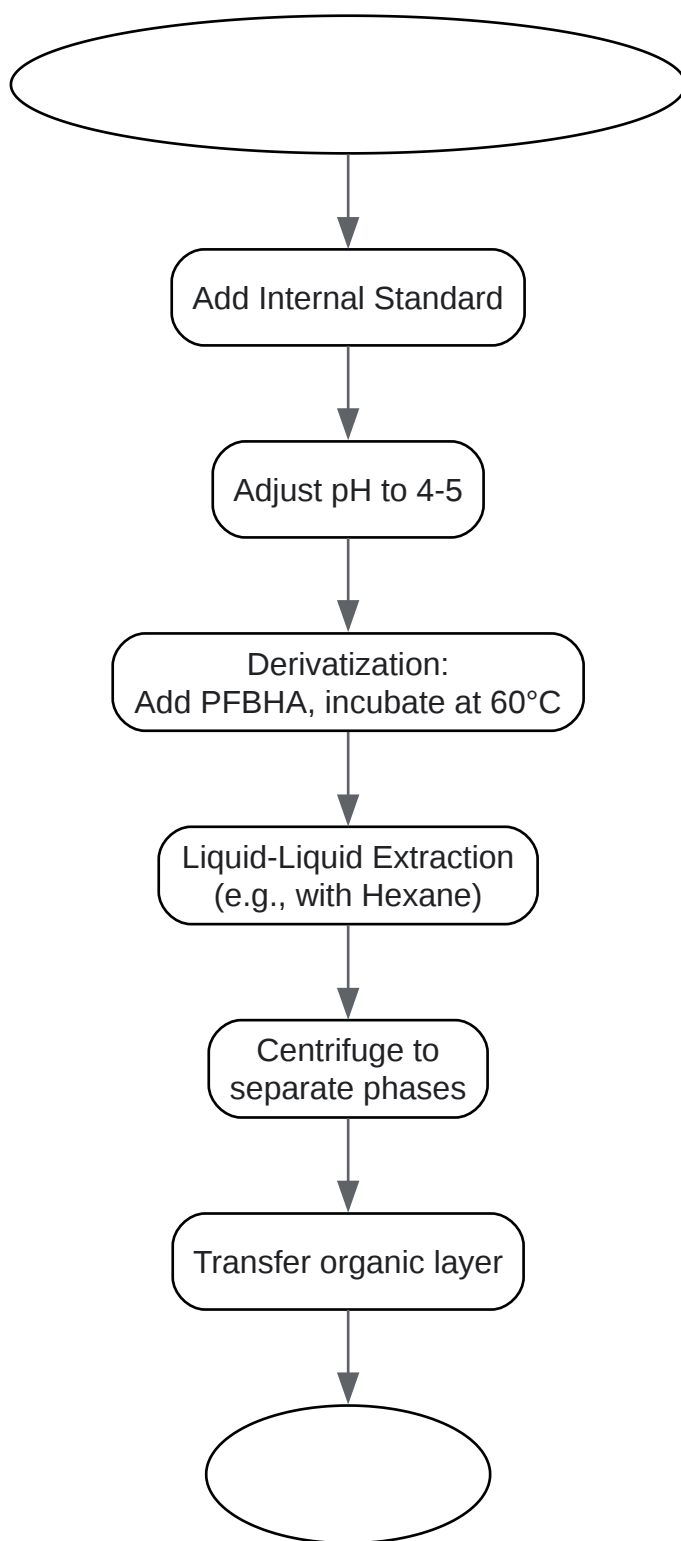
For researchers, scientists, and drug development professionals, the accurate quantification of **4-Hydroxyphenylacetate** (4-HPA) in biological matrices is crucial for a wide range of studies, from investigating gut dysbiosis and metabolic disorders to monitoring drug metabolism and exposure to certain xenobiotics. This guide provides an objective comparison of the most common analytical methods for 4-HPA quantification—High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)—supported by experimental data and detailed protocols.

Metabolic Context of 4-Hydroxyphenylacetate

4-Hydroxyphenylacetate is a key metabolite in the degradation pathway of tyrosine. Tyrosine can be converted to tyramine, which is then metabolized by monoamine oxidase (MAO) to 4-Hydroxyphenylacetaldehyde (4-HPAA). Subsequently, aldehyde dehydrogenase (ALDH) oxidizes 4-HPAA to 4-Hydroxyphenylacetic acid (4-HPA).^{[1][2][3]} Understanding this pathway is essential for interpreting the physiological and pathological significance of 4-HPA levels in biological samples.







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